

A Technical Guide to Commercial Sourcing and Application of Purified Isoacteoside

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Compound of Interest

Compound Name: *Isoacteoside*

Cat. No.: *B1238533*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial landscape for purified **isoacteoside** (also known as isoverbascoside), a phenylethanoid glycoside of significant interest for its diverse biological activities. This document offers a comparative analysis of commercial suppliers, detailed experimental protocols for its analysis, and an exploration of its mechanisms of action, particularly its role in key cellular signaling pathways.

Commercial Suppliers of Purified Isoacteoside

The availability of high-purity **isoacteoside** is critical for reproducible in vitro and in vivo studies. A number of reputable suppliers offer this compound, with varying purity levels, quantities, and pricing. The following table summarizes the offerings from several prominent commercial sources. Researchers are advised to request lot-specific certificates of analysis (COA) to verify purity and quality.

Supplier	Product Number	CAS Number	Purity	Available Quantities	Price (USD)	Analytical Data Provided
MedChem Express	HY-N0022	61303-13-7	99.73%	5 mg, 10 mg, 25 mg, 50 mg, 100 mg	\$82 (5mg) - \$474 (100mg)	COA, SDS, Handling Instructions
Sigma-Aldrich	SMB01011	61303-13-7	≥90% (LC/MS-ELSD)	1 mg	~\$218 (£195.60)	Properties, Safety Info
RayBiotech	331-70036-1	61303-13-7	98%	20 mg	\$286	Datasheet/ CoA
APExBIO	B5246	61303-13-7	99.15%	Not specified	Inquire for pricing	COA, HPLC, NMR, MSDS
LIDE PHARMACEUTICALS	N/A	61303-13-7	≥99%	1g, 25kg	\$10/gram	COA available on request
Cayman Chemical	20793	61303-13-7	≥98%	Not specified	Inquire for pricing	N/A
Doron Scientific	DS28044	61303-13-7	98%	10mg	Inquire for pricing	COA & SDS on request

Experimental Protocols

Accurate and reliable experimental methods are paramount in research. The following section details standardized protocols for the analysis and quality control of **isoacteoside**.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This protocol is adapted from methodologies described in the scientific literature for the separation and quantification of **isoacteoside**.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Instrumentation: A standard HPLC system equipped with a UV-Vis detector, autosampler, and column oven.
- Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm particle size).
- Mobile Phase: A gradient of solvent A (water with 0.1% formic acid) and solvent B (acetonitrile or methanol).
- Gradient Elution:
 - 0-20 min: 10-30% B
 - 20-25 min: 30-50% B
 - 25-30 min: 50-10% B (return to initial conditions)
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 330 nm
- Injection Volume: 10 µL
- Sample Preparation: Dissolve a known concentration of **isoacteoside** in the initial mobile phase composition. Filter through a 0.22 µm syringe filter before injection.
- Data Analysis: Purity is determined by the area percentage of the **isoacteoside** peak relative to the total peak area in the chromatogram.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

NMR is a powerful technique for the unambiguous structural elucidation of organic molecules like **isoacteoside**.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

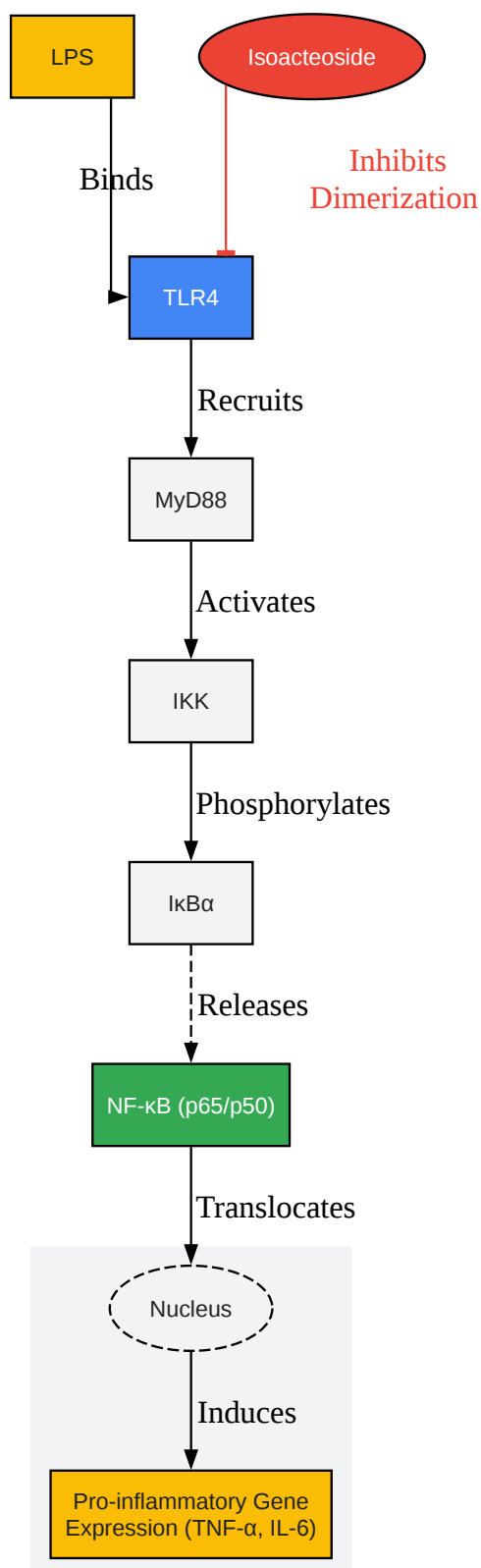
- Instrumentation: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- Solvent: Deuterated methanol (CD₃OD) or deuterated dimethyl sulfoxide (DMSO-d₆).
- Sample Preparation: Dissolve approximately 5-10 mg of **isoacteoside** in 0.5-0.7 mL of the deuterated solvent.
- Experiments:
 - ¹H NMR: Provides information on the proton environment in the molecule.
 - ¹³C NMR: Provides information on the carbon skeleton.
 - 2D NMR (COSY, HSQC, HMBC): Used to establish connectivity between protons and carbons, confirming the complete structure and differentiating it from its isomer, acteoside.
- Data Analysis: Compare the acquired spectra with published data for **isoacteoside** to confirm its identity and assess for the presence of any impurities.

Key Signaling Pathways Modulated by Isoacteoside

Isoacteoside has been shown to exert its biological effects, particularly its anti-inflammatory properties, through the modulation of key cellular signaling pathways.

Inhibition of the NF-κB Signaling Pathway

A primary mechanism of **isoacteoside**'s anti-inflammatory action is the inhibition of the NF-κB pathway. It has been demonstrated that **isoacteoside** can directly interfere with the activation of this pathway by preventing the dimerization of Toll-like receptor 4 (TLR4) in response to inflammatory stimuli like lipopolysaccharide (LPS).^{[7][8][9]} This blockade prevents the recruitment of downstream adaptor proteins MyD88 and TRIF, leading to reduced activation of IKK and subsequent phosphorylation and degradation of IκBα. As a result, the translocation of the p65 subunit of NF-κB to the nucleus is inhibited, leading to a downregulation of pro-inflammatory gene expression, including TNF-α, IL-6, and iNOS.^{[7][8]}

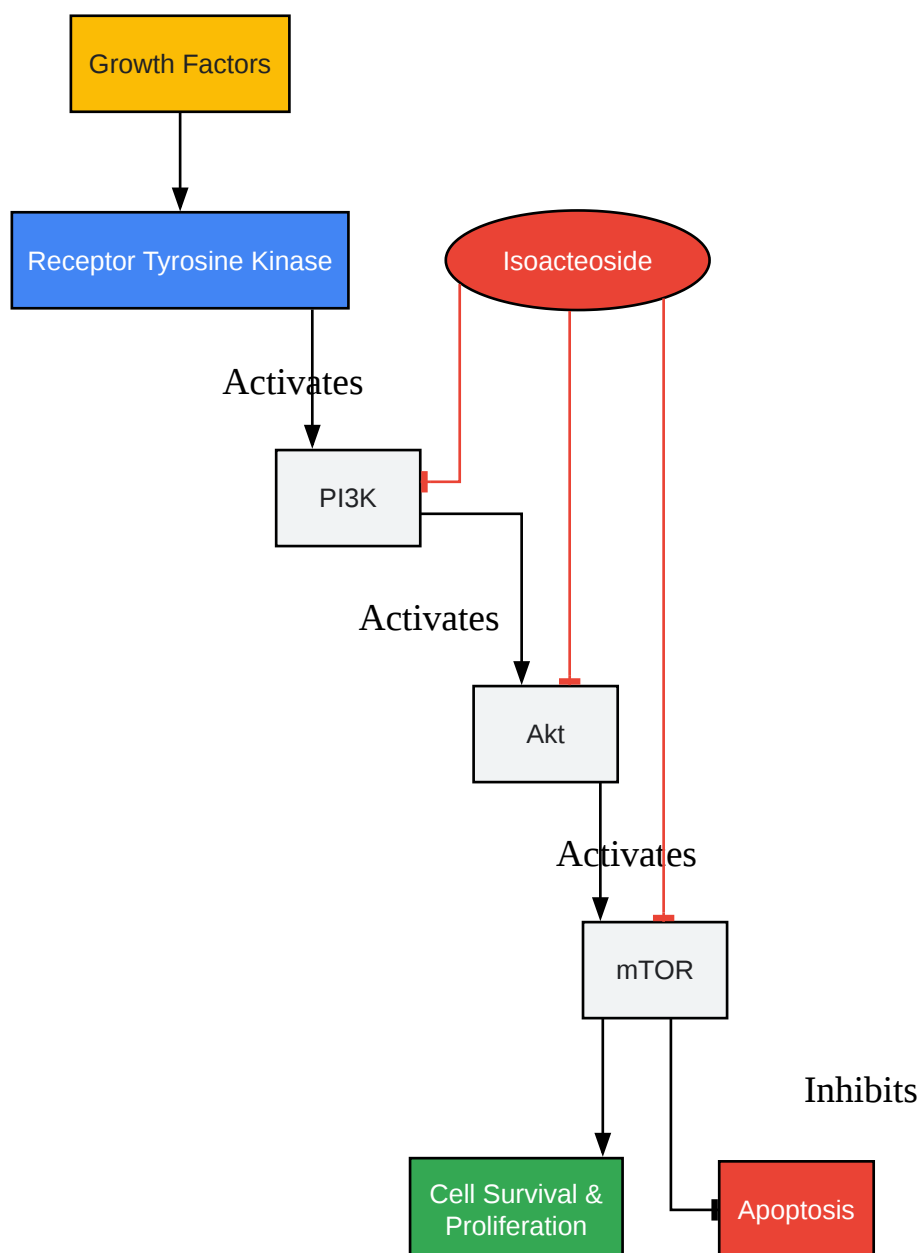


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Figure 1. Inhibition of the NF-κB pathway by **isoacteoside**.

Modulation of the PI3K/Akt/mTOR Signaling Pathway

Recent studies have also implicated **isoacteoside** in the regulation of the PI3K/Akt/mTOR pathway, which is crucial for cell survival, proliferation, and apoptosis.[10] **Isoacteoside** has been shown to inhibit the phosphorylation of key components of this pathway, including PI3K, Akt, and mTOR, in certain cancer cell lines.[10] This inhibition can lead to the induction of apoptosis and a reduction in cell proliferation, highlighting a potential anti-cancer role for **isoacteoside**.

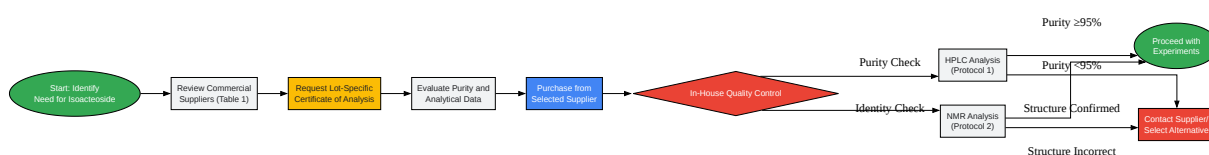


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Figure 2. Modulation of the PI3K/Akt/mTOR pathway by **isoacteoside**.

Supplier Selection and Quality Control Workflow

For researchers, the selection of a reliable supplier and the implementation of in-house quality control are crucial steps to ensure the validity of experimental results. The following workflow is recommended.



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Figure 3. Recommended workflow for supplier selection and quality control.

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